

barium dichromate solubility in water

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

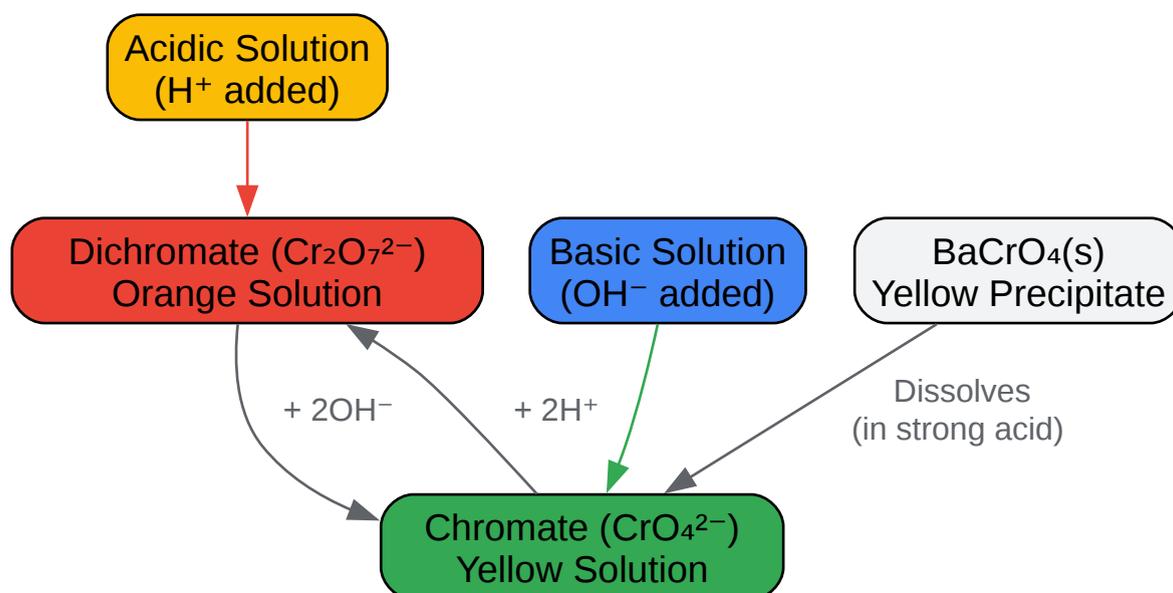
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Solubility and Chemical Properties

The available data primarily relates to barium chromate. **Barium dichromate** itself is highly soluble, but no specific numerical solubility values (like g/100mL) were found.

Compound	Solubility Product Constant (Ksp) / Solubility	Key Property
Barium Chromate (BaCrO ₄)	$K_{sp} = 1.2 \times 10^{-10}$ [1]	Very low solubility (precipitates)
Barium Dichromate (BaCr ₂ O ₇)	Highly soluble in water [2]	No specific quantitative data found

The core of **barium dichromate**'s chemistry lies in its equilibrium with barium chromate, which is heavily influenced by pH, as shown below:



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The equilibrium between chromate, dichromate, and solid barium chromate is pH-dependent.

Preparation Protocol from Barium Chromate

This method is adapted from a detailed laboratory procedure [2].

Objective: To synthesize water-soluble **barium dichromate** (BaCr₂O₇) from poorly soluble barium chromate (BaCrO₄) via acidification.

- **Step 1: Preparation of Barium Chromate Precursor** If starting with potassium dichromate, first convert it to barium chromate.
 - Neutralize a cold, strong solution of potassium dichromate (K₂Cr₂O₇) with sodium hydroxide (NaOH) to form potassium chromate (K₂CrO₄).
 - Heat the solution to boiling and add a hot 1M solution of barium chloride (BaCl₂) with stirring. A brilliant lemon-yellow precipitate of BaCrO₄ forms.
 - Allow the precipitate to settle for several days, decant the supernatant, and wash with clean water. The wet precipitate can be used directly in the next step.
- **Step 2: Conversion to Barium Dichromate**

- To the washed BaCrO₄ precipitate, add a slight molar deficiency of dilute sulfuric acid (H₂SO₄, approximately 2M) with stirring. The reaction is: **2 BaCrO₄ (s) + H₂SO₄ (aq) → BaCr₂O₇ (aq) + BaSO₄ (s) + H₂O (l)** An orange solution of soluble BaCr₂O₇ forms alongside a white precipitate of BaSO₄.
 - Heating near boiling and slow cooling improves the settleability of BaSO₄. Do not filter at this stage.
- **Step 3: Metathesis to Ammonium Dichromate (Isolation Step)**
 - Add a solution of ammonium sulfate ((NH₄)₂SO₄) to the mixture from Step 2. The reaction is: **BaCr₂O₇ (aq) + (NH₄)₂SO₄ (aq) → (NH₄)₂Cr₂O₇ (aq) + BaSO₄ (s)** This precipitates more BaSO₄ and leaves ammonium dichromate in solution.
 - Allow the BaSO₄ to settle, decant the clear orange solution, and vacuum-filter to remove any residual solid.
 - Evaporate the filtrate slowly on a water bath in a well-ventilated area (e.g., under a fume hood) to crystallize (NH₄)₂Cr₂O₇. Avoid high temperatures and bright light to prevent decomposition.

Important Technical Notes

- **Handling and Safety:** Barium salts are toxic, and chromium (VI) compounds are carcinogenic and strong oxidizers. All procedures must be conducted with appropriate personal protective equipment (PPE) and in a well-ventilated area, preferably a fume hood.
- **Solubility Insight:** While a specific number is unavailable, the described chemistry confirms that **barium dichromate is highly soluble** enough to remain in solution while barium sulfate (K_{sp} = 1.1×10⁻¹⁰) precipitates [2] [1].
- **Alternative Pathways:** Barium chromate also dissolves in other strong acids like HNO₃ and HCl due to the protonation of chromate, shifting the equilibrium and forming soluble dichromate [3] [4].

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References

1. K_{sp} Table - University of Rhode Island [chm.uri.edu]
2. Sciencemadness Discussion Board - Any method to convert potassium... [sciencemadness.org]

3. Chromate chemical equilibria • Physics Forums Barium [physicsforums.com]

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